

# Midodrine: A Comprehensive Technical Guide on its Chemical Structure and Solubility Properties

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## Compound of Interest

Compound Name: Midodrine

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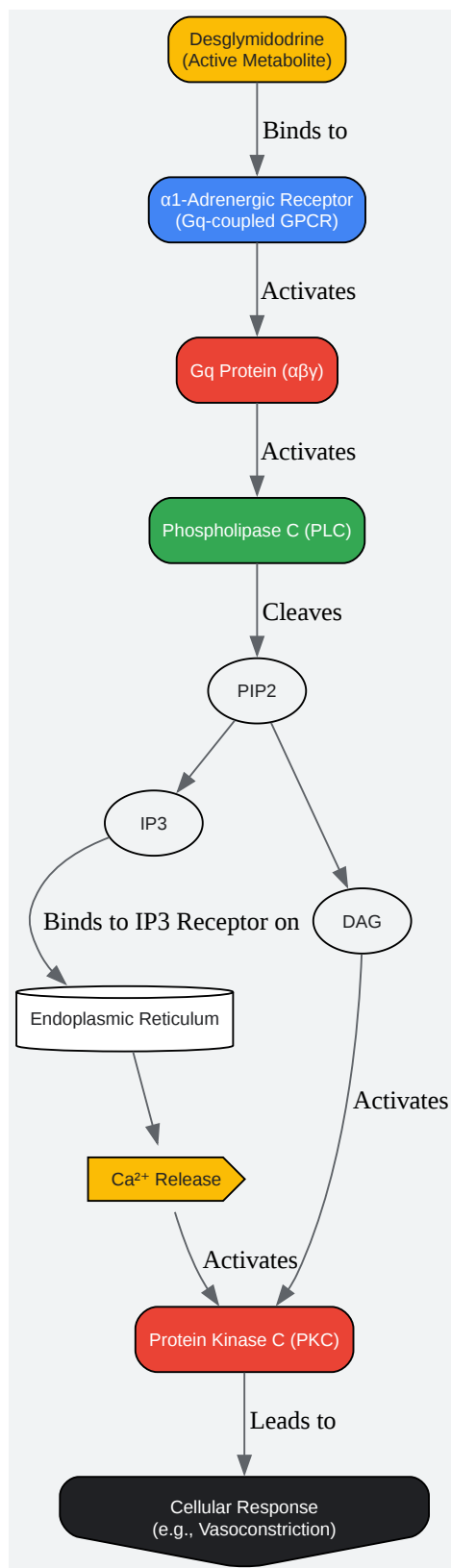
## Introduction

**Midodrine** is a peripherally acting alpha-1 adrenergic agonist used clinically for the treatment of symptomatic orthostatic hypotension. It is a prodrug that is enzymatically hydrolyzed to its active metabolite, desglymidodrine. This guide provides an in-depth overview of the chemical structure and solubility properties of **midodrine**, crucial information for its formulation, development, and research applications.

## Chemical Structure and Identifiers

**Midodrine**, chemically known as (±)-2-amino-N-(β-hydroxy-2,5-dimethoxyphenethyl)acetamide, is a synthetic phenyl-ethanolamine derivative. Its structure features a dimethoxy-substituted benzene ring, a hydroxyl group, and a glycinamide side chain. The presence of a chiral center at the β-carbon of the ethanolamine moiety results in two enantiomers, with the racemic mixture being used therapeutically. The hydrochloride salt is the common pharmaceutical form.

Below is a diagram illustrating the chemical structure of **Midodrine**.



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